

An In-depth Technical Guide to α -Bag Cell Peptide (1-7)

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Compound of Interest

Compound Name: *α -Bag Cell Peptide (1-7)*

Cat. No.: B12391480

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This guide provides a comprehensive overview of the primary amino acid sequence, function, and experimental analysis of α -Bag Cell Peptide (1-7) (α -BCP(1-7)), a neuroactive peptide derived from the egg-laying hormone (ELH) prohormone in *Aplysia californica*.

Core Peptide Information

α -Bag Cell Peptide (1-7) is a heptapeptide fragment of the larger α -BCP(1-9). It is generated through post-translational processing of the ELH prohormone within the neuroendocrine bag cells of the marine mollusk *Aplysia*.^{[1][2]} This peptide plays a significant role in modulating neuronal activity within the abdominal ganglion.^{[1][3]}

Primary Amino Acid Sequence

The primary structure of α -BCP(1-7) is a seven-residue amino acid chain.

Representation	Sequence
Three-Letter Code	Ala-Pro-Arg-Leu-Arg-Phe-Tyr
One-Letter Code	APRLRFY

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C44H67N13O9	[4] [5] [6]
Molecular Weight	922.08 Da	[4] [5] [6]
CAS Registry Number	87549-54-0	[4] [6]

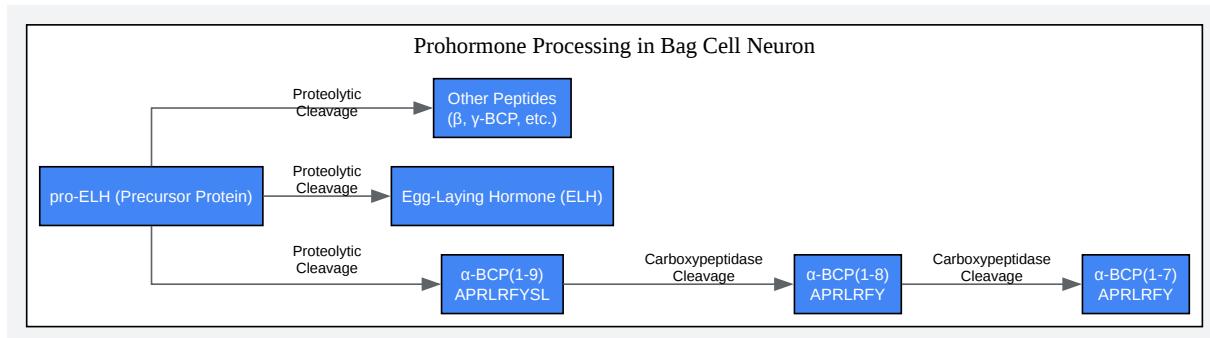
Biological Function and Signaling

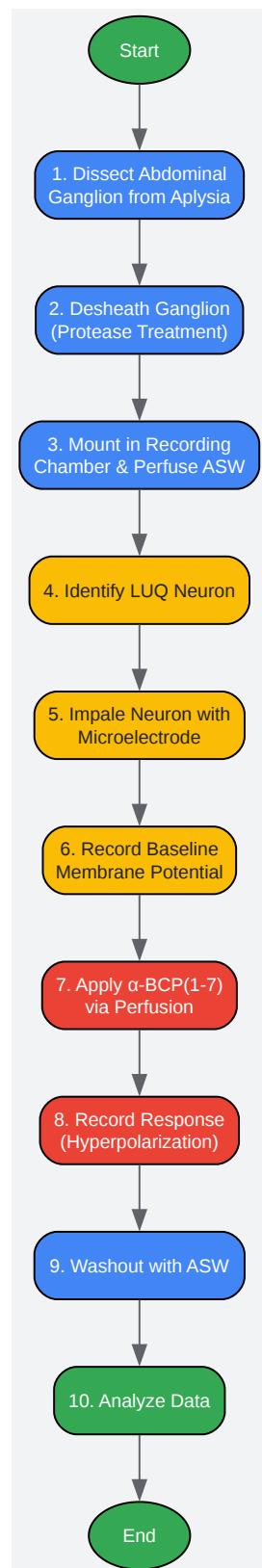
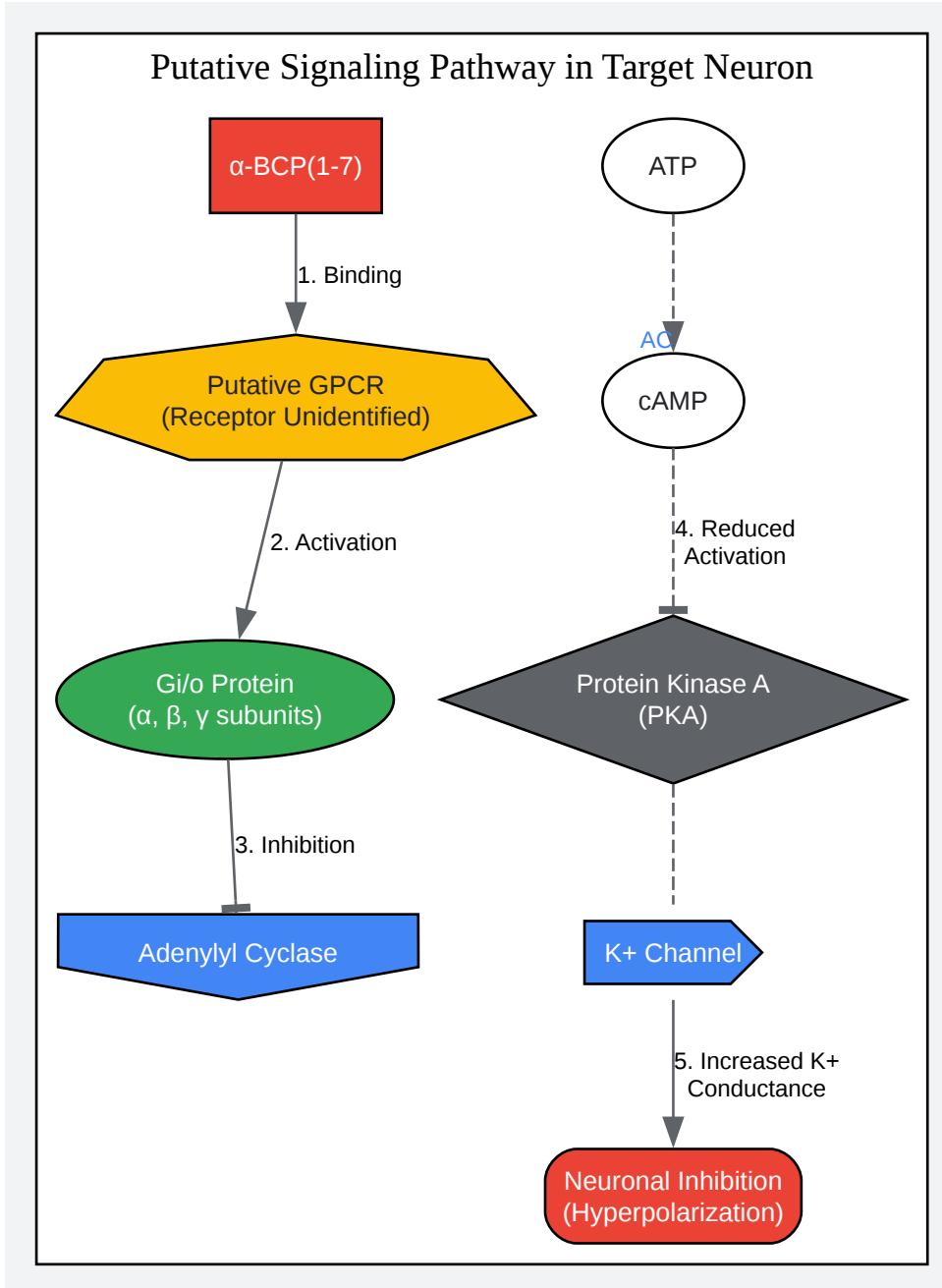
α -BCP(1-7) functions as both a neurotransmitter and a hormone.[\[7\]](#) Its primary characterized role is the inhibition of specific neurons within the left upper quadrant (LUQ) of the Aplysia abdominal ganglion, including neurons L2, L3, L4, and L6.[\[1\]](#)[\[6\]](#) It may also act as an autoexcitatory transmitter, causing a slow depolarization of the bag cells themselves, similar to what occurs during a burst discharge.[\[4\]](#)

Mechanism of Action & Signaling Pathway

The precise receptor for α -BCP(1-7) has not yet been definitively identified. However, experimental evidence suggests it acts through a G-protein coupled receptor (GPCR). Studies have shown that α -BCP reduces forskolin- and dopamine-stimulated cAMP levels in bag cells, which is characteristic of a GPCR coupled to an inhibitory G-protein (Gi/o) that suppresses the activity of adenylyl cyclase.

Below is a diagram illustrating the prohormone processing and the putative signaling pathway for α -BCP.





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